

Light sensitivity and proper handling of Ivermectin B1a monosaccharide

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Compound of Interest

Compound Name: Ivermectin B1a monosaccharide

Cat. No.: B10764833

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Technical Support Center: Ivermectin B1a Monosaccharide

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **Ivermectin B1a monosaccharide**. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the proper handling and use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Ivermectin B1a monosaccharide** and how should it be stored?

A1: **Ivermectin B1a monosaccharide** is a semi-synthetic derivative of Ivermectin B1a, produced by the selective hydrolysis of the terminal disaccharide. It is a potent inhibitor of nematode larval development.^[1] For long-term stability, the solid compound should be stored at -20°C and protected from light.^[2]

Q2: Is **Ivermectin B1a monosaccharide** sensitive to light?

A2: Yes. The parent compound, ivermectin, is known to be unstable and undergoes photodegradation when exposed to light, particularly UVA radiation around 350 nm.^{[3][4]} Therefore, it is crucial to protect **Ivermectin B1a monosaccharide** and its solutions from light at all times by using amber vials or by wrapping containers in aluminum foil.

Q3: What are the recommended solvents for dissolving **Ivermectin B1a monosaccharide**?

A3: **Ivermectin B1a monosaccharide** has poor solubility in water.^{[2][5]} It is soluble in organic solvents such as dimethyl sulfoxide (DMSO), ethanol, and methanol.^{[1][2]} For cell-based assays, it is common to prepare a concentrated stock solution in DMSO.

Q4: What is the stability of **Ivermectin B1a monosaccharide** in solution?

A4: The stability of **Ivermectin B1a monosaccharide** in solution is dependent on the solvent, pH, and storage conditions. Stock solutions in anhydrous DMSO can be stored at -20°C for short periods, but for long-term storage, -80°C is recommended to prevent degradation. It is advisable to prepare fresh working solutions for each experiment and to avoid repeated freeze-thaw cycles. The parent compound, ivermectin, is more stable in acidic conditions and is prone to degradation in alkaline solutions.^[6] Acidic hydrolysis of ivermectin leads to the formation of the monosaccharide.^[7]

Q5: What are the primary applications of **Ivermectin B1a monosaccharide** in research?

A5: **Ivermectin B1a monosaccharide** is primarily used as a potent inhibitor of nematode larval development and as a sensitive probe for detecting ivermectin resistance in parasites like *Haemonchus contortus*.^{[1][5]} Unlike ivermectin, it is devoid of paralytic activity.^[5] It is also used in studies investigating the signaling pathways affected by ivermectin and its analogs.

Troubleshooting Guides

This section addresses common issues that may arise during the handling and use of **Ivermectin B1a monosaccharide**.

Problem	Possible Cause	Recommended Solution
Compound will not dissolve	1. Incorrect solvent. 2. Solvent is not fresh or is of low purity. 3. Compound has precipitated out of solution.	1. Use recommended solvents such as DMSO, ethanol, or methanol. ^{[1][2]} 2. Use fresh, anhydrous solvent. 3. Gently warm the solution or sonicate to aid dissolution. Ensure the final concentration in aqueous media does not exceed its solubility limit.
Inconsistent experimental results	1. Degradation of the compound due to light exposure. 2. Degradation of the compound due to improper storage or multiple freeze-thaw cycles. 3. Variability in solution preparation.	1. Protect all solutions from light by using amber vials or foil wrapping. 2. Prepare fresh working solutions for each experiment from a properly stored stock solution. Aliquot stock solutions to minimize freeze-thaw cycles. 3. Ensure accurate and consistent preparation of all solutions. Use calibrated equipment.
Low or no biological activity	1. The compound has degraded. 2. The concentration used is too low. 3. The compound is not active in the specific assay or cell line.	1. Prepare fresh solutions and protect them from light. 2. Perform a dose-response experiment to determine the optimal concentration. 3. Verify the expression of the target in your experimental system.
High background in assays	1. The compound may interfere with the assay reagents.	1. Run a control with the compound in a cell-free system to check for direct interactions with the assay components. ^[8]

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **Ivermectin B1a monosaccharide**.

Property	Value
Molecular Formula	C ₄₁ H ₆₂ O ₁₁
Molecular Weight	730.9 g/mol
Appearance	White solid[2]
Purity	≥99% by HPLC[2]
Storage Temperature	-20°C[2]
Solubility	Soluble in DMSO, ethanol, methanol; poorly soluble in water[1][2]

Experimental Protocols

1. Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Ivermectin B1a monosaccharide** in DMSO.

- Materials:
 - **Ivermectin B1a monosaccharide** (solid)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Calibrated analytical balance
 - Amber microcentrifuge tubes or glass vials
 - Pipettes and sterile, filtered pipette tips
 - Vortex mixer
 - Sonicator (optional)

- Procedure:
 - Allow the vial of solid **Ivermectin B1a monosaccharide** to equilibrate to room temperature before opening to prevent moisture condensation.
 - Accurately weigh the desired amount of the compound. To prepare 1 mL of a 10 mM stock solution, weigh 7.309 mg of **Ivermectin B1a monosaccharide**.
 - Add the appropriate volume of anhydrous DMSO to the vial containing the weighed compound.
 - Vortex the solution vigorously for 1-2 minutes to aid dissolution.
 - If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes.
 - Store the stock solution in aliquots in amber vials at -80°C for long-term storage.

2. Haemonchus contortus Larval Development Assay

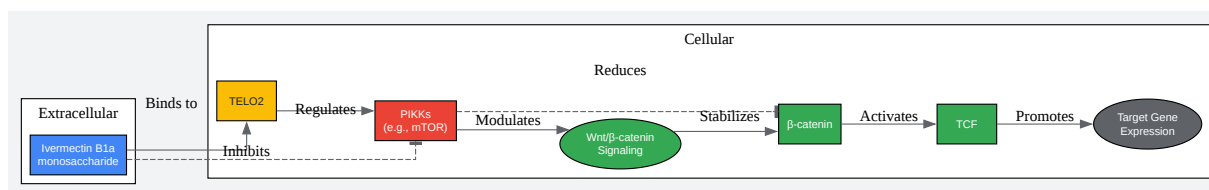
This protocol is adapted from methodologies used for ivermectin and is suitable for assessing the inhibitory effects of **Ivermectin B1a monosaccharide** on nematode larval development.

- Materials:
 - Haemonchus contortus eggs
 - **Ivermectin B1a monosaccharide** stock solution (in DMSO)
 - 24-well culture plates
 - Culture medium (e.g., containing E. coli and amphotericin B)
 - Incubator (27°C, ≥80% relative humidity)
 - Inverted microscope
- Procedure:

- Prepare serial dilutions of the **Ivermectin B1a monosaccharide** stock solution in the culture medium to achieve the desired final concentrations. Include a vehicle control (DMSO at the same final concentration).
- Add the prepared solutions to the wells of a 24-well plate.
- Add a suspension of *H. contortus* eggs (approximately 100 eggs per well) to each well.
- Seal the plates and incubate at 27°C with ≥80% relative humidity for 6 days. This allows for the development of larvae to the third infective stage (L3) in the control wells.
- After the incubation period, quantify the number of first-stage (L1), second-stage (L2), and third-stage (L3) larvae in each well using an inverted microscope.
- Calculate the percentage of inhibition of development to the L3 stage for each concentration relative to the vehicle control.

Mandatory Visualizations

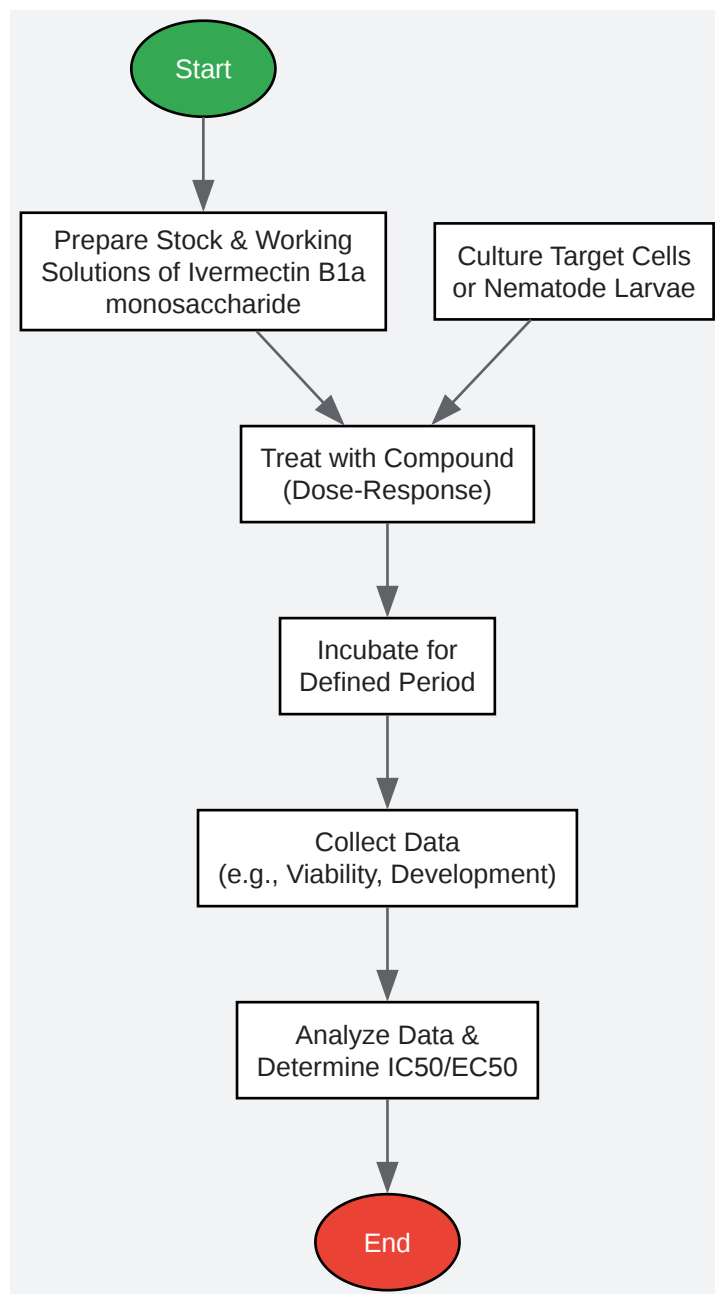
Signaling Pathway of Ivermectin B1a Monosaccharide



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Caption: **Ivermectin B1a monosaccharide** interaction with the Wnt/β-catenin signaling pathway.

Experimental Workflow for In Vitro Assay



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Caption: A generalized experimental workflow for in vitro assays.

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